

Eupatolitin: A Comprehensive Technical Guide on its Chemical Structure and Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eupatolitin is a naturally occurring O-methylated flavonol, a class of flavonoids known for their diverse biological activities. As a polyketide, it is found in various plant species. This technical guide provides an in-depth overview of the chemical structure and physicochemical properties of **eupatolitin**, presenting key data in a structured format to support research and development efforts in pharmacology and medicinal chemistry.

Chemical Structure

Eupatolitin is chemically defined as a tetrahydroxyflavone with methoxy groups at positions 6 and 7.[1] Its systematic name is 2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6,7-dimethoxychromen-4-one.[2]

Below is a summary of its key structural identifiers:



Identifier	Value	
IUPAC Name	2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6,7-dimethoxychromen-4-one[2]	
Molecular Formula	C17H14O8[2]	
SMILES	COC1=C(C(=C2C(=C1)OC(=C(C2=O)O)C3=CC (=C(C=C3)O)O)O)OC	
InChI	InChI=1S/C17H14O8/c1-23-11-6-10- 12(14(21)17(11)24-2)13(20)15(22)16(25-10)7-3- 4-8(18)9(19)5-7/h3-6,18-19,21-22H,1-2H3	
InChlKey	WYKWHSPRHPZRCR-UHFFFAOYSA-N	
CAS Number	29536-44-5[2]	

Physicochemical Properties

A comprehensive summary of the known physicochemical properties of **eupatolitin** is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for formulation development.



Property	Value	Source
Molecular Weight	346.3 g/mol	PubChem
Appearance	Yellow crystalline solid	Guidechem[1]
Melting Point	285-287 °C	Not explicitly found, inferred from a related document with a likely typo. Further verification is recommended.
Boiling Point	Data not available	
Solubility	4.7 mg/mL in Methanol (with sonication and warming)	MedchemExpress
Density	1.592 g/mL	Wikipedia[2]
pKa (Predicted)	6.13 ± 0.40	Guidechem[1]

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **eupatolitin** are not readily available in a single source. However, standard methodologies for flavonoids can be applied.

Determination of Melting Point

A standard capillary melting point apparatus can be used. A small amount of the crystalline **eupatolitin** is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.

Determination of Solubility

The solubility of **eupatolitin** can be determined by adding a known excess of the compound to a specific volume of a solvent (e.g., methanol, water, DMSO). The suspension is stirred at a constant temperature for a set period to ensure equilibrium is reached. The saturated solution is then filtered, and the concentration of **eupatolitin** in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.



Extraction and Isolation

Eupatolitin can be extracted from plant materials using methods such as maceration or reflux extraction with organic solvents like methanol or ethanol. The crude extract is then subjected to various chromatographic techniques for purification, including column chromatography over silica gel or Sephadex, followed by preparative HPLC to yield pure **eupatolitin**.

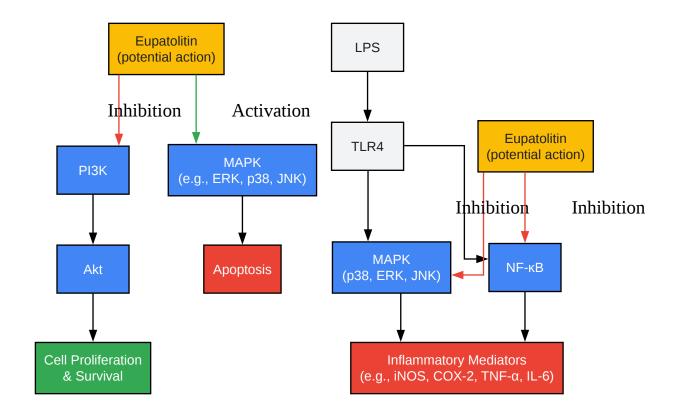
Signaling Pathways

While specific studies detailing the signaling pathways directly modulated by **eupatolitin** are limited, research on structurally similar flavonoids, such as eupatilin and eupafolin, provides valuable insights into its potential biological activities. It is important to note that these are distinct molecules, and further research is needed to confirm these effects for **eupatolitin**.

Potential Anti-Cancer Effects: PI3K/Akt and MAPK Pathways

Studies on the related compound eupatilin have shown that it may inhibit the proliferation of colon cancer cells by targeting the PI3K/Akt and MAPK signaling pathways. Eupatilin has been observed to inhibit the phosphorylation of Akt and its downstream targets, while activating components of the MAPK pathway.





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